

A Researcher's Guide to Reference Standards for Benzoxazolinone Biological Assays

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Compound of Interest

Compound Name: 5,6-Dichloro-1,2-benzoxazol-3-ol

CAS No.: 855996-73-5

Cat. No.: B2973939

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For researchers, scientists, and drug development professionals investigating the diverse biological activities of benzoxazolinone and its derivatives, the selection and use of appropriate reference standards are paramount for generating robust, reproducible, and meaningful data. This guide provides an in-depth comparison of benzoxazolinone's performance with relevant alternatives, supported by experimental data and detailed protocols. We will explore the multifaceted nature of this scaffold, from its antifungal and antibacterial properties to its anti-inflammatory potential, offering a framework for rigorous biological evaluation.

The Importance of Context-Specific Reference Standards

Benzoxazolinone is not a monolithic entity in biological systems. Its derivatives exhibit a wide spectrum of activities, necessitating the use of context-specific positive controls and reference standards. A "one-size-fits-all" approach is insufficient. For instance, a relevant comparator in an antifungal assay will be different from that in an anti-inflammatory study. This guide will, therefore, address distinct biological activities and their corresponding, well-established reference compounds.

The foundational reference material for any study involving benzoxazolinone derivatives is, of course, the parent compound itself: 2-benzoxazolinone (CAS 59-49-4). This compound is commercially available from several reputable suppliers, ensuring a consistent baseline for comparison.

- Sigma-Aldrich (Product ID: 157058)
- Thermo Scientific Chemicals (Product ID: A14977)
- LGC Standards (Product ID: TRC-B228500)
- MedchemExpress (Product ID: HY-W015818)

Having a certified reference standard of the parent compound allows for the accurate assessment of the potency and efficacy of novel, synthesized derivatives.

Antifungal Activity: Benchmarking Against Established Agents

Benzoxazolinone derivatives have shown significant promise as antifungal agents, particularly against plant pathogenic fungi.^{[1][2][3]} When evaluating novel benzoxazolinone-based fungicides, it is crucial to compare their performance against widely recognized standards.

Common Antifungal Reference Standards:

- Hymexazol: A systemic soil fungicide often used as a positive control in studies targeting phytopathogenic fungi.^{[1][2]}
- Fluconazole: A broad-spectrum triazole antifungal drug, frequently employed as a reference in assays against human and plant fungal pathogens.^[4]
- Amphotericin B: A polyene antifungal agent with a broad spectrum of activity, often used as a gold standard in in vitro susceptibility testing.^[5]
- Thiophanate-methyl: A commercial fungicide with a benzimidazole structure, useful for comparative studies.^[6]

Comparative Antifungal Performance Data

The following table summarizes the in vitro antifungal activity (IC50/EC50 in $\mu\text{g}/\text{mL}$ or μM) of selected benzoxazole/benzoxazolinone derivatives against various fungal strains, in comparison to standard antifungal agents.

Compound/ Derivative	Fungal Strain	IC50/EC50	Reference Standard	IC50/EC50 of Standard	Source
Benzoxazole derivative 5h	Fusarium solani	4.34 $\mu\text{g}/\text{mL}$	Hymexazol	38.92 $\mu\text{g}/\text{mL}$	[1][2]
Benzoxazole derivative 5a	Botrytis cinerea	19.92 $\mu\text{g}/\text{mL}$	Hymexazol	>50 $\mu\text{g}/\text{mL}$	[1][2]
1,4- benzoxazin- 3-one derivative 5r	Phytophthora infestans	15.37 $\mu\text{g}/\text{mL}$	Carbendazim	34.41 $\mu\text{g}/\text{mL}$	[7]
Benzoxazole derivative C17	Phomopsis sp.	3.26 μM	-	-	[3]
Lichoalcon e-A	Candida albicans (Fluconazole- resistant)	-	Fluconazole	-	[4]

Note: Direct comparison of absolute values across different studies should be done with caution due to variations in experimental conditions.

Experimental Protocol: Antifungal Susceptibility Testing (Mycelial Growth Inhibition)

This protocol is adapted from methodologies used to evaluate the antifungal activity of benzoxazole derivatives against phytopathogenic fungi.[3][6]

- **Preparation of Media:** Prepare Potato Dextrose Agar (PDA) medium and sterilize by autoclaving. Allow it to cool to approximately 50-60°C.
- **Compound Preparation:** Dissolve the test compounds (benzoxazolinone derivatives) and the reference standard (e.g., Hymexazol) in a suitable solvent (e.g., DMSO) to create stock solutions.
- **Poisoned Plate Preparation:** Add appropriate volumes of the stock solutions to the molten PDA to achieve the desired final concentrations. Pour the mixture into sterile Petri dishes. A control plate containing only the solvent should also be prepared.
- **Inoculation:** Place a mycelial plug (typically 5 mm in diameter) from the edge of a fresh culture of the target fungus onto the center of each PDA plate.
- **Incubation:** Incubate the plates at a suitable temperature (e.g., 25-28°C) for a period that allows for significant growth in the control plate (typically 3-5 days).
- **Data Collection and Analysis:** Measure the diameter of the fungal colony in two perpendicular directions. Calculate the percentage of mycelial growth inhibition using the following formula: $\text{Inhibition (\%)} = [(d_c - d_t) / d_c] * 100$ where d_c is the average diameter of the fungal colony in the control group and d_t is the average diameter of the fungal colony in the treated group.
- **EC50 Determination:** The effective concentration for 50% inhibition (EC50) can be determined by plotting the inhibition percentage against the logarithm of the compound concentrations and performing a regression analysis.

Antibacterial Activity: Establishing Minimum Inhibitory Concentrations

Derivatives of benzoxazolinone have also been investigated for their antibacterial properties against both Gram-positive and Gram-negative bacteria.[8][9] The standard method for quantifying antibacterial activity is the determination of the Minimum Inhibitory Concentration (MIC).

Common Antibacterial Reference Standards:

- Gentamicin: A broad-spectrum aminoglycoside antibiotic commonly used as a positive control in antibacterial susceptibility testing.
- Ciprofloxacin: A fluoroquinolone antibiotic with broad-spectrum activity.

Comparative Antibacterial Performance Data

The table below presents MIC values ($\mu\text{g/mL}$) for benzoxazolinone derivatives against various bacterial strains.

Compound/ Derivative	Bacterial Strain	MIC ($\mu\text{g/mL}$)	Reference Standard	MIC of Standard	Source
Benzoxazolinone derivative 7	E. coli	62.5	-	-	[10]
6-Nitro-2-benzoxazolinone	S. aureus	150	-	-	[9]
5-Chloro-2-benzoxazolinone	S. aureus	350	-	-	[9]
H-Box[(2-OMe-4-NMe ₂)Ph]-OMe	B. subtilis	-	-	-	[11]

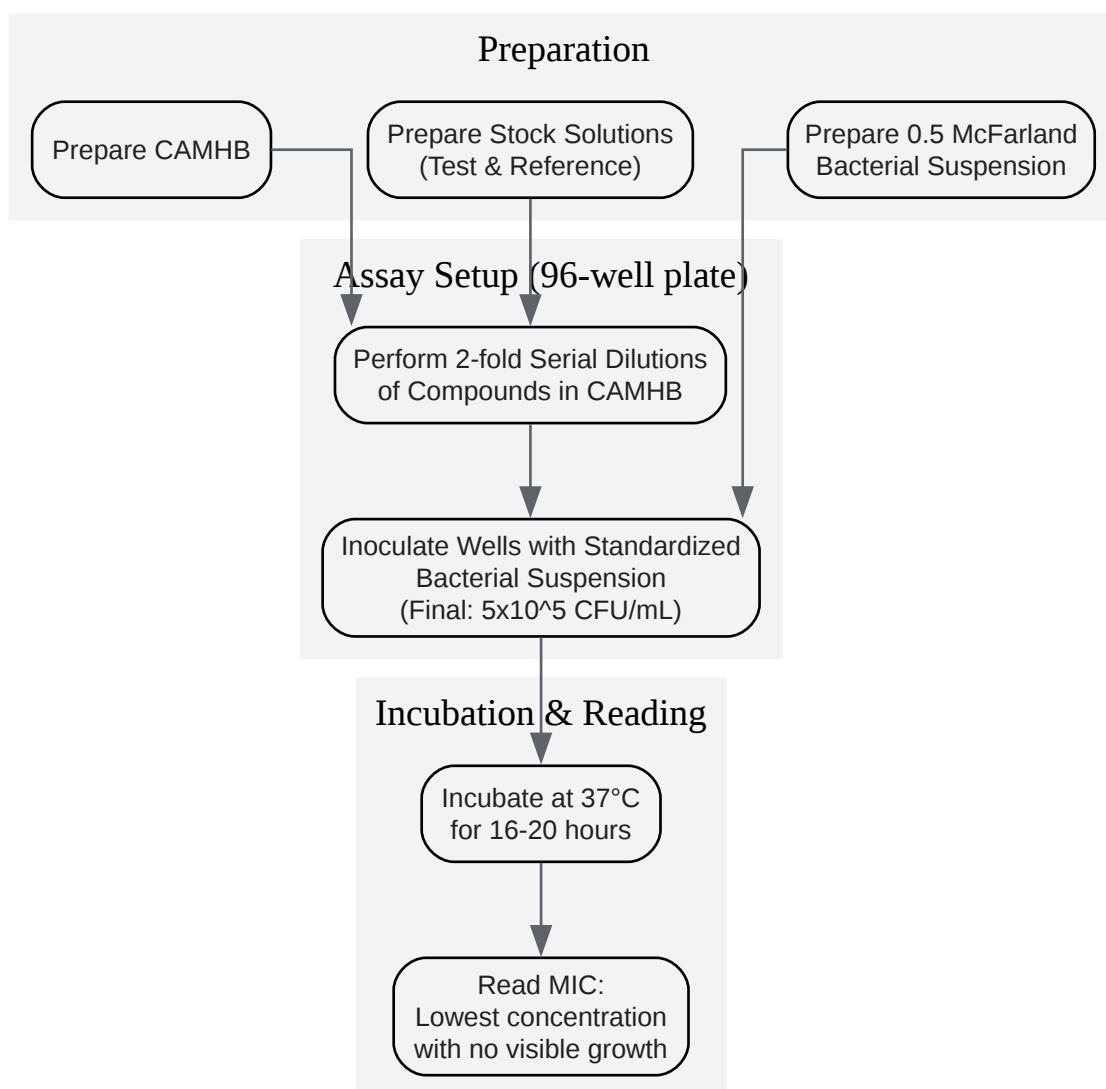
Experimental Protocol: Broth Microdilution for MIC Determination

This protocol is based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI) and is widely used for determining the MIC of antimicrobial agents.[12][13][14][15]

- Preparation of Media and Reagents: Use Cation-Adjusted Mueller-Hinton Broth (CAMHB). Prepare stock solutions of the test compounds and reference antibiotic (e.g., Gentamicin) in

a suitable solvent.

- Serial Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the test compounds and the reference antibiotic in CAMHB to obtain a range of concentrations.
- Inoculum Preparation: Prepare a standardized bacterial inoculum with a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.
- Inoculation: Add the standardized bacterial suspension to each well of the microtiter plate, resulting in a final volume of 100 μ L per well. Include a growth control well (broth and inoculum, no compound) and a sterility control well (broth only).
- Incubation: Incubate the plate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.^[14] The growth control well should show clear turbidity, and the sterility control well should remain clear.



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Caption: Workflow for MIC determination using the broth microdilution method.

Anti-inflammatory Activity: In Vivo and In Vitro Models

The anti-inflammatory potential of benzoxazolinone derivatives has been demonstrated in several studies, often through the inhibition of pro-inflammatory mediators like Tumor Necrosis Factor-alpha (TNF- α) and in animal models of inflammation.[16][17][18]

Common Anti-inflammatory Reference Standards:

- Indomethacin: A potent non-steroidal anti-inflammatory drug (NSAID) commonly used as a positive control in the carrageenan-induced paw edema model.[\[16\]](#)[\[19\]](#)
- Phenylbutazone: Another NSAID used as a reference drug in animal models of inflammation. [\[20\]](#)
- Celecoxib: A COX-2 selective inhibitor, useful for mechanistic studies.[\[19\]](#)
- Pentoxifylline: A methylxanthine derivative known to inhibit TNF- α production, serving as a useful in vitro control.[\[21\]](#)

Comparative Anti-inflammatory Performance Data

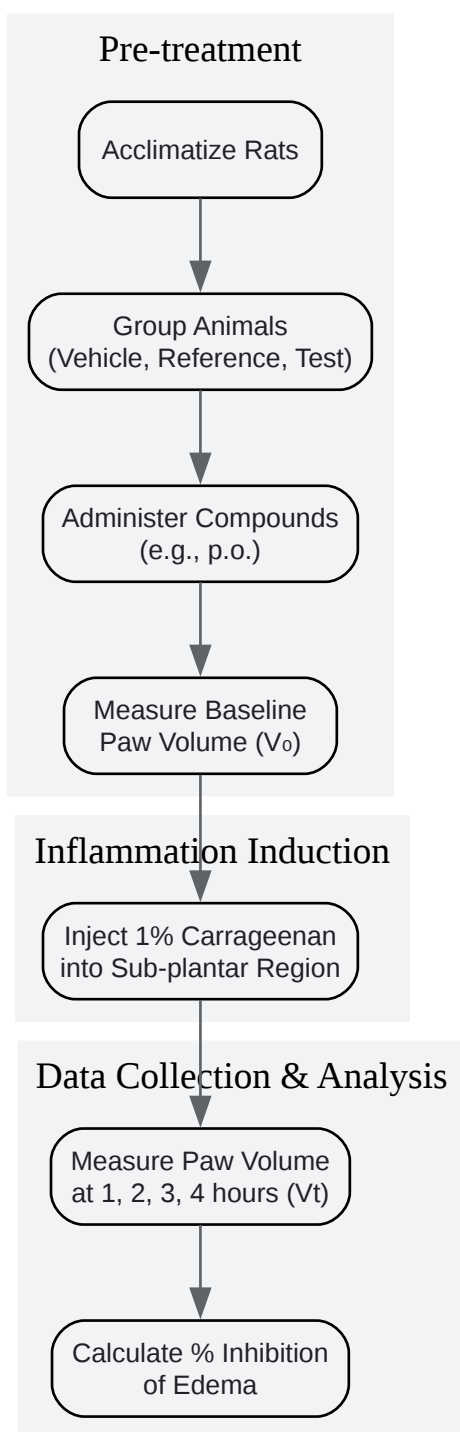
Compound/ Derivative	Assay	% Inhibition / IC50	Reference Standard	% Inhibition / IC50 of Standard	Source
Benzoxazolin one- thiadiazole 1f	Carrageenan- induced paw edema (3h)	65.83%	Indomethacin	68.33%	[16] [17] [18]
Benzoxazolin one- thiadiazole 1f	In vitro TNF- α inhibition	51.44%	Indomethacin	62.05%	[16] [17] [18]
Senoside B	TNF- α - induced L929 cell death	IC50 = 0.32 μ M	SPD304	-	[22]

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

This is a classic and reliable model for evaluating acute anti-inflammatory activity.[\[19\]](#)[\[20\]](#)[\[23\]](#)
[\[24\]](#)[\[25\]](#)

- Animal Acclimatization: Acclimatize male Wistar or Sprague-Dawley rats (150-200g) for at least one week under standard laboratory conditions.

- **Grouping and Dosing:** Divide the animals into groups: a vehicle control group, a positive control group (e.g., Indomethacin, 10 mg/kg, p.o.), and test groups receiving various doses of the benzoxazinone derivative. Administer the compounds orally (p.o.) or intraperitoneally (i.p.).
- **Baseline Measurement:** One hour after dosing, measure the initial volume of the right hind paw of each rat using a plethysmometer.
- **Induction of Edema:** Inject 0.1 mL of a 1% (w/v) solution of lambda-carrageenan in sterile saline into the sub-plantar region of the right hind paw.
- **Paw Volume Measurement:** Measure the paw volume at regular intervals after the carrageenan injection, typically at 1, 2, 3, and 4 hours.[\[20\]](#)
- **Data Analysis:** Calculate the percentage increase in paw volume for each animal at each time point. The percentage of inhibition of edema is calculated using the formula: Inhibition (%) = $[1 - (\Delta V_{\text{treated}} / \Delta V_{\text{control}})] * 100$ where $\Delta V_{\text{treated}}$ is the mean increase in paw volume in the treated group and $\Delta V_{\text{control}}$ is the mean increase in paw volume in the control group.



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Caption: Workflow for the carrageenan-induced paw edema model.

Experimental Protocol: In Vitro TNF- α Inhibition Assay (ELISA)

This protocol outlines the general steps for measuring TNF- α levels in cell culture supernatants using an Enzyme-Linked Immunosorbent Assay (ELISA) kit.[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

- **Cell Culture:** Culture a suitable cell line, such as RAW 264.7 macrophages, in appropriate media.
- **Cell Stimulation:** Seed the cells in a 96-well plate and allow them to adhere. Pre-treat the cells with various concentrations of the benzoxazolinone derivatives and a positive control (e.g., Pentoxifylline) for 1-2 hours. Then, stimulate the cells with lipopolysaccharide (LPS) to induce TNF- α production.
- **Sample Collection:** After a suitable incubation period (e.g., 24 hours), collect the cell culture supernatants.
- **ELISA Procedure:** Perform the TNF- α ELISA according to the manufacturer's instructions. This typically involves:
 - Coating a 96-well plate with a capture antibody specific for TNF- α .
 - Adding the collected supernatants, standards, and controls to the wells.
 - Incubating to allow TNF- α to bind to the capture antibody.
 - Washing the plate and adding a detection antibody conjugated to an enzyme (e.g., HRP).
 - Adding a substrate that is converted by the enzyme to produce a colored product.
 - Stopping the reaction and measuring the absorbance at a specific wavelength using a microplate reader.
- **Data Analysis:** Generate a standard curve by plotting the absorbance of the standards against their known concentrations. Use this curve to determine the concentration of TNF- α in the samples. Calculate the percentage of TNF- α inhibition for each compound concentration relative to the LPS-stimulated control.

Conclusion: A Framework for Rigorous Evaluation

The biological evaluation of benzoxazolinone derivatives requires a thoughtful and systematic approach. By utilizing commercially available 2-benzoxazolinone as a foundational reference standard and selecting appropriate, well-established positive controls for specific biological assays, researchers can generate high-quality, comparable data. The detailed protocols provided in this guide offer a starting point for conducting these assays with scientific integrity. As the exploration of the benzoxazolinone scaffold continues to uncover new therapeutic potentials, a commitment to rigorous and standardized evaluation will be essential for advancing this promising class of compounds from the laboratory to clinical applications.

References

- 2.7. Carrageenan-induced paw edema assay - Bio-protocol. (n.d.). Retrieved February 15, 2026, from [\[Link\]](#)
- Synthesis and Biological Studies of New 2-Benzoxazolinone Derivatives as Antibacterial Agents - MDPI. (2020). Retrieved February 15, 2026, from [\[Link\]](#)
- MIC Determination By Microtitre Broth Dilution Method - Hancock Lab. (n.d.). Retrieved February 15, 2026, from [\[Link\]](#)
- Broth Dilution Method for MIC Determination - Microbe Online. (2013, November 15). Retrieved February 15, 2026, from [\[Link\]](#)
- Human Tumor Necrosis Factor Alpha Detection ELISA Kit - Chondrex, Inc. (n.d.). Retrieved February 15, 2026, from [\[Link\]](#)
- TNF- α (free) ELISA - IBL International. (n.d.). Retrieved February 15, 2026, from [\[Link\]](#)
- Enzyme-Linked Immunosorbent Assay (ELISA) for Detection of Human TNF- α in Culture Supernatants - NCBI. (2020, June 4). Retrieved February 15, 2026, from [\[Link\]](#)
- Carrageenan Induced Paw Edema (Rat, Mouse) - Inotiv. (n.d.). Retrieved February 15, 2026, from [\[Link\]](#)

- Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) Assays Using Broth Microdilution Method - Protocols.io. (2023, June 14). Retrieved February 15, 2026, from [[Link](#)]
- Models of Inflammation: Carrageenan- or Complete Freund's Adjuvant-Induced Edema and Hypersensitivity in the Rat - PMC. (n.d.). Retrieved February 15, 2026, from [[Link](#)]
- Carrageenan induced Paw Edema Modeling & Pharmacodynamics Service - Creative Biolabs. (n.d.). Retrieved February 15, 2026, from [[Link](#)]
- Antifungal Susceptibility Testing: Current Approaches - PMC. (2020, July). Retrieved February 15, 2026, from [[Link](#)]
- Synthesis, Antifungal Activities and Molecular Docking Studies of Benzoxazole and Benzothiazole Derivatives - PMC. (2018, September 25). Retrieved February 15, 2026, from [[Link](#)]
- Synthesis, Antifungal Activities and Molecular Docking Studies of Benzoxazole and Benzothiazole Derivatives - PubMed. (2018, September 25). Retrieved February 15, 2026, from [[Link](#)]
- Design, synthesis and biological evaluation of benzoxazolinone-containing 1,3,4-thiadiazoles as TNF- α inhibitors - PubMed Central. (2019, April 22). Retrieved February 15, 2026, from [[Link](#)]
- Synthesis and Antifungal Activity of 2-(2-Benzoxazolyl)-1-arylethanone and 2-(2-Benzoxazolyl)-1-alkylethanone Derivatives - PubMed. (2021). Retrieved February 15, 2026, from [[Link](#)]
- Synthesis and Biological Studies of New 2-Benzoxazolinone Derivatives as Antibacterial Agents - ResearchGate. (2020, October 12). Retrieved February 15, 2026, from [[Link](#)]
- Biological activity of 3-(2-benzoxazol-5-yl)alanine derivatives - PMC. (2020). Retrieved February 15, 2026, from [[Link](#)]
- Antimicrobial Activity of Natural 2-Benzoxazolinones and Related Derivatives - J. Agric. Food Chem. (2000). Retrieved February 15, 2026, from [[Link](#)]

- Carrageenan-Induced Paw Edema Model - Charles River Laboratories. (n.d.). Retrieved February 15, 2026, from [\[Link\]](#)
- Standardized Method for In Vitro Antifungal Susceptibility Testing of Candida albicans Biofilms - PMC. (2002). Retrieved February 15, 2026, from [\[Link\]](#)
- A Practical Guide to Antifungal Susceptibility Testing - PMC. (2021). Retrieved February 15, 2026, from [\[Link\]](#)
- Identification of potential TNF- α inhibitors: from in silico to in vitro studies - PMC. (2020, December 1). Retrieved February 15, 2026, from [\[Link\]](#)
- Design, synthesis and antifungal activity of novel 1,4-benzoxazin-3-one derivatives containing an acylhydrazone moiety - PMC. (2023, July 20). Retrieved February 15, 2026, from [\[Link\]](#)
- Antifungal Susceptibility Testing: A Primer for Clinicians | Open Forum Infectious Diseases | Oxford Academic. (2018). Retrieved February 15, 2026, from [\[Link\]](#)
- Inhibition of TNF-Alpha Using Plant-Derived Small Molecules for Treatment of Inflammation-Mediated Diseases - MDPI. (2021). Retrieved February 15, 2026, from [\[Link\]](#)
- Optimized methods for in vitro and in vivo anti-inflammatory assays and its applications in herbal and synthetic drug analysis - PubMed. (2012). Retrieved February 15, 2026, from [\[Link\]](#)
- Design, synthesis and biological evaluation of benzoxazolinone-containing 1,3,4-thiadiazoles as TNF- α inhibitors - ResearchGate. (2019, April 9). Retrieved February 15, 2026, from [\[Link\]](#)
- Design, synthesis and biological evaluation of benzoxazolinone-containing 1,3,4-thiadiazoles as TNF- α inhibitors - PubMed. (2019, April 22). Retrieved February 15, 2026, from [\[Link\]](#)
- Susceptibility Testing of Fungi to Antifungal Drugs - MDPI. (2018, September 15). Retrieved February 15, 2026, from [\[Link\]](#)
- A Novel Competitive Binding Screening Assay Reveals Sennoside B as a Potent Natural Product Inhibitor of TNF- α - PMC. (2021, September 17). Retrieved February 15, 2026, from

[\[Link\]](#)

- In Vitro and In Vivo Antifungal Activity of Lichochalcone-A against Candida albicans Biofilms - PLOS ONE. (2016, June 10). Retrieved February 15, 2026, from [\[Link\]](#)
- Design, Synthesis, and Anti-Fungal Evaluation of Heterocyclic Benzoxazole Derivatives - MDPI. (2022, November 30). Retrieved February 15, 2026, from [\[Link\]](#)
- Methods for Evaluation of TNF- α Inhibition Effect - PubMed. (2018). Retrieved February 15, 2026, from [\[Link\]](#)
- Methods for Evaluation of TNF- α Inhibition Effect | Springer Nature Experiments. (2018). Retrieved February 15, 2026, from [\[Link\]](#)

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Sources

- 1. Synthesis, Antifungal Activities and Molecular Docking Studies of Benzoxazole and Benzothiazole Derivatives - PMC [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis, Antifungal Activities and Molecular Docking Studies of Benzoxazole and Benzothiazole Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and Antifungal Activity of 2-(2-Benzoxazolyl)-1-arylethanone and 2-(2-Benzoxazolyl)-1-alkylethanone Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. In Vitro and In Vivo Antifungal Activity of Lichochalcone-A against Candida albicans Biofilms - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. Standardized Method for In Vitro Antifungal Susceptibility Testing of Candida albicans Biofilms - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 7. Design, synthesis and antifungal activity of novel 1,4-benzoxazin-3-one derivatives containing an acylhydrazone moiety - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 11. Biological activity of 3-(2-benzoxazol-5-yl)alanine derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. MIC Determination By Microtitre Broth Dilution Method - Hancock Lab [[cmdr.ubc.ca](https://www.cmdr.ubc.ca)]
- 13. [microbeonline.com](https://www.microbeonline.com) [[microbeonline.com](https://www.microbeonline.com)]
- 14. [pdf.benchchem.com](https://www.pdf.benchchem.com) [[pdf.benchchem.com](https://www.pdf.benchchem.com)]
- 15. [protocols.io](https://www.protocols.io) [[protocols.io](https://www.protocols.io)]
- 16. Design, synthesis and biological evaluation of benzoxazolinone-containing 1,3,4-thiadiazoles as TNF- α inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 18. Design, synthesis and biological evaluation of benzoxazolinone-containing 1,3,4-thiadiazoles as TNF- α inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 20. [bio-protocol.org](https://www.bio-protocol.org) [[bio-protocol.org](https://www.bio-protocol.org)]
- 21. Identification of potential TNF- α inhibitors: from in silico to in vitro studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 22. A Novel Competitive Binding Screening Assay Reveals Sennoside B as a Potent Natural Product Inhibitor of TNF- α - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 23. [inotiv.com](https://www.inotiv.com) [[inotiv.com](https://www.inotiv.com)]
- 24. Carrageenan induced Paw Edema Modeling & Pharmacodynamics Service - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]
- 25. [criver.com](https://www.criver.com) [[criver.com](https://www.criver.com)]
- 26. [chondrex.com](https://www.chondrex.com) [[chondrex.com](https://www.chondrex.com)]
- 27. [novamedline.com](https://www.novamedline.com) [[novamedline.com](https://www.novamedline.com)]
- 28. Enzyme-Linked Immunosorbent Assay (ELISA) for Detection of Human TNF- α in Culture Supernatants - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 29. [resources.rndsystems.com](https://www.resources.rndsystems.com) [[resources.rndsystems.com](https://www.resources.rndsystems.com)]
- 30. [fn-test.com](https://www.fn-test.com) [[fn-test.com](https://www.fn-test.com)]

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